

Application Notes and Protocols for CBS1117

Solubilization in Cell Culture

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Compound of Interest

Compound Name: CBS1117

Cat. No.: B3182623

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Introduction

CBS1117 is a potent small molecule inhibitor of influenza A virus entry. It functions by interfering with the hemagglutinin (HA)-mediated fusion process, a critical step in the viral life cycle.^[1] This document provides detailed protocols for the solubilization of **CBS1117** and its application in cell culture-based assays.

Quantitative Data Summary

The following table summarizes the key quantitative data for **CBS1117**.

Parameter	Value	Solvent	Reference
Solubility	63 mg/mL (199.84 mM)	DMSO	[2]
63 mg/mL	Ethanol	[2]	
Insoluble	Water	[2]	
EC ₅₀	~3 µM	-	[1]
Molecular Weight	315.24 g/mol	-	

[EC₅₀ (half maximal effective concentration) may vary depending on the cell line and virus strain used.]

Experimental Protocols

Preparation of **CBS1117** Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **CBS1117** in DMSO.

Materials:

- **CBS1117** powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Pre-warm an aliquot of anhydrous DMSO to room temperature.
- Weigh the desired amount of **CBS1117** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.315 mg of **CBS1117**.
- Add the appropriate volume of DMSO to the **CBS1117** powder. For a 10 mM stock solution, add 100 µL of DMSO for every 0.315 mg of **CBS1117**.
- Vortex the solution vigorously until the **CBS1117** is completely dissolved. Gentle warming to 37°C for a few minutes can aid in dissolution if necessary.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

Application of CBS1117 in Cell Culture

This protocol provides a general guideline for treating cells with **CBS1117**. The final concentration and incubation time should be optimized for your specific cell line and experimental design.

Materials:

- Prepared **CBS1117** stock solution (10 mM in DMSO)
- Appropriate cell culture medium (e.g., DMEM, MEM)
- Cultured cells in multi-well plates (e.g., A549, MDCK cells)
- Sterile, pyrogen-free pipette tips

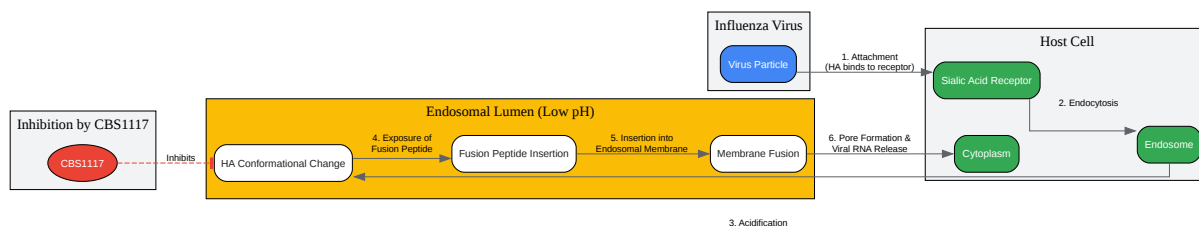
Procedure:

- Thaw an aliquot of the 10 mM **CBS1117** stock solution at room temperature.
- Prepare a working solution by diluting the stock solution in cell culture medium. For example, to achieve a final concentration of 10 μ M in 1 mL of medium, add 1 μ L of the 10 mM stock solution to 999 μ L of medium.
 - Note: It is crucial to maintain a final DMSO concentration that is non-toxic to the cells, typically below 0.5%. Prepare a vehicle control with the same final concentration of DMSO.
- Remove the existing medium from the cultured cells.
- Add the desired volume of the **CBS1117** working solution (or vehicle control) to each well.
- Incubate the cells for the desired period under standard cell culture conditions (e.g., 37°C, 5% CO₂).
- Proceed with the downstream assay (e.g., viral infection, cytotoxicity assay, etc.).

Visualizations

Influenza Virus Hemagglutinin-Mediated Fusion Pathway

The following diagram illustrates the key steps of influenza virus entry via hemagglutinin (HA)-mediated membrane fusion, the process inhibited by **CBS1117**.

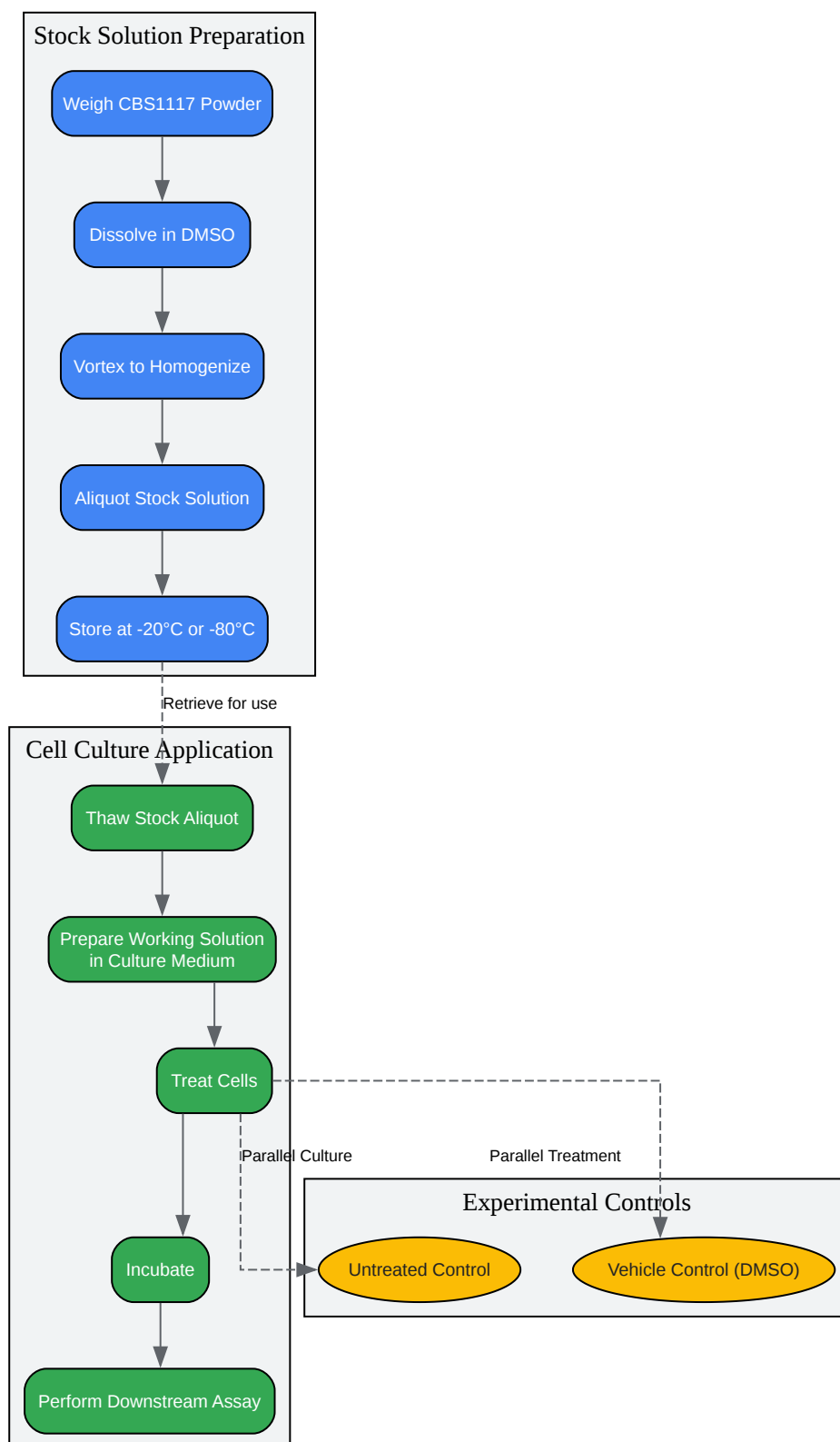


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Caption: Influenza virus entry and inhibition by **CBS1117**.

Experimental Workflow for CBS1117 Solubilization and Application

The diagram below outlines the general workflow from solubilizing **CBS1117** to its application in cell culture experiments.



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Caption: Workflow for preparing and using **CBS1117**.

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References

- 1. Structure of avian influenza hemagglutinin in complex with a small molecule entry inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pnas.org [pnas.org]
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